

Application Note: Preparation of DEHP Standard Solutions for Calibration Curve Analysis

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Compound of Interest

Compound Name: DEHP (Standard)

Cat. No.: B3430189

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Introduction

Di(2-ethylhexyl) phthalate (DEHP) is a common plasticizer used to enhance the flexibility of polyvinyl chloride (PVC) products.[1] Its prevalence in materials like medical devices, food packaging, and toys has led to health concerns due to its potential as an endocrine disruptor.[2][3] Regulatory bodies have set limits on DEHP levels, making its accurate quantification essential.[2] Analytical techniques such as High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are frequently employed for this purpose.[2][4][5] A critical component of accurate quantification is the creation of a reliable calibration curve using precisely prepared standard solutions.

This document provides detailed protocols for preparing DEHP stock and working standard solutions and outlines the methodologies for generating calibration curves using HPLC-UV and GC-MS systems.

Experimental Protocols

Protocol for Preparation of DEHP Stock and Working Solutions

This protocol details the steps for preparing a primary stock solution of DEHP and subsequent serial dilutions to create working standards for generating a calibration curve.

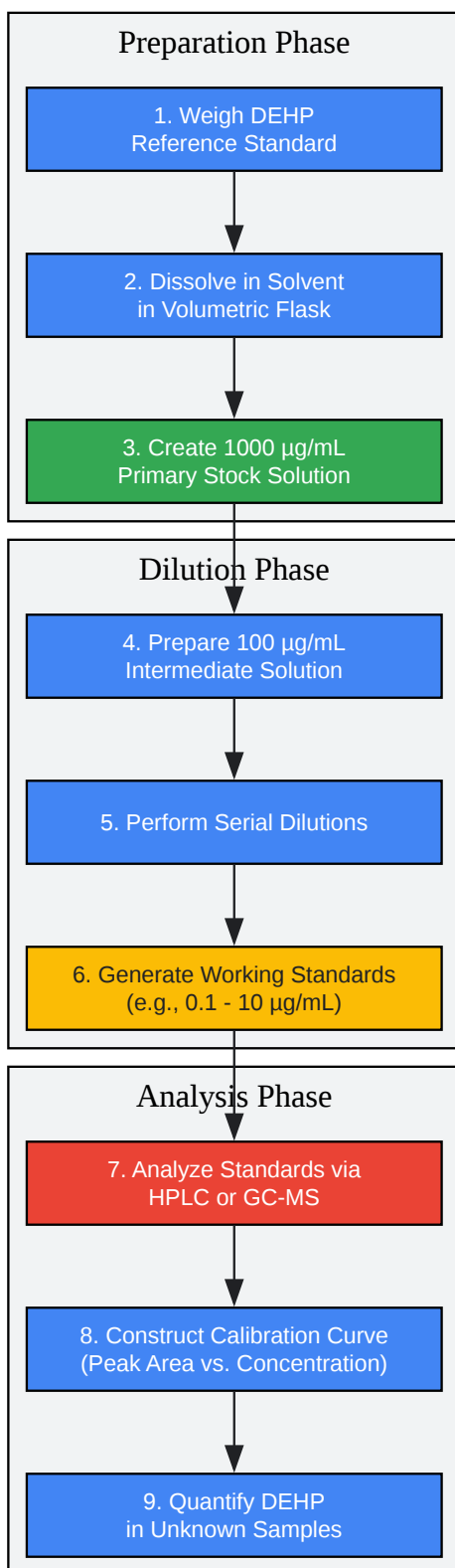
Materials and Reagents:

- DEHP certified reference material (>99% purity)[6]
- HPLC-grade or GC-grade solvent (e.g., methanol, acetonitrile, hexane, or dimethyl sulfoxide (DMSO))[3][7][8]
- Calibrated analytical balance
- Class A volumetric flasks (e.g., 10 mL, 50 mL, 100 mL)[9]
- Calibrated micropipettes
- Amber glass vials with Teflon-lined caps for storage[9][10]

Procedure:

- Primary Stock Solution Preparation (e.g., 1000 µg/mL):
 - Accurately weigh approximately 10 mg of the DEHP reference standard onto a weighing paper using a calibrated analytical balance.[9]
 - Quantitatively transfer the weighed DEHP into a 10 mL Class A volumetric flask.
 - Add a small amount of the chosen solvent (e.g., methanol) to dissolve the DEHP completely.[11]
 - Once dissolved, fill the flask to the mark with the solvent.
 - Cap the flask and invert it several times to ensure homogeneity. This is the Primary Stock Solution.
 - Transfer the stock solution to a labeled amber glass vial and store it under appropriate conditions, typically at 2-8°C or -20°C for long-term stability.[10][12]
- Intermediate Stock Solution Preparation (e.g., 100 µg/mL):
 - Pipette 10 mL of the 1000 µg/mL Primary Stock Solution into a 100 mL volumetric flask.
 - Dilute to the mark with the same solvent used for the primary stock.

- Mix thoroughly. This is the Intermediate Stock Solution.
- Working Standard Solutions Preparation:
 - Prepare a series of working standards by performing serial dilutions of the Intermediate Stock Solution.[\[13\]](#) The concentration range should bracket the expected concentration of DEHP in the unknown samples.[\[7\]](#)
 - To prepare a 10 µg/mL standard, for example, pipette 1 mL of the 100 µg/mL Intermediate Stock Solution into a 10 mL volumetric flask and dilute to the mark.
 - Repeat this process to create a series of standards (e.g., 0.1, 0.5, 1.0, 5.0, 10.0 µg/mL).
[\[14\]](#)[\[15\]](#)
 - Transfer each working standard to a separate, clearly labeled vial for analysis.



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